Ganoderic Acid I in Lung Cancer Preclinical Models: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Ganoderic acid I*
Cat. No.:	*B15594672*

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Introduction

Ganoderic acids, a class of highly oxygenated lanostane-type triterpenoids isolated from the medicinal mushroom Ganoderma lucidum, have garnered significant interest in oncological research. Among these, **Ganoderic Acid I** is being investigated for its potential therapeutic effects in various cancers, including lung cancer. Preclinical studies suggest that **Ganoderic Acid I** may inhibit tumor growth and progression through the modulation of key signaling pathways involved in cell proliferation, apoptosis, and metastasis.

This document provides a detailed overview of the preclinical data on **Ganoderic Acid I** and related ganoderic acids in lung cancer models. It includes a summary of quantitative data, detailed experimental protocols for key assays, and visualizations of the implicated signaling pathways and experimental workflows.

Disclaimer: While this document focuses on **Ganoderic Acid I**, specific preclinical data for this particular isomer in lung cancer is limited in publicly available literature. Therefore, data from closely related and well-studied ganoderic acids, such as Ganoderic Acid A, T, and DM, have

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been included to provide a comprehensive overview of the potential mechanisms and effects. This is clearly indicated where applicable.

Data Presentation

The following tables summarize the quantitative data from preclinical studies of various ganoderic acids in lung cancer models.

Table 1: In Vitro Cytotoxicity of Ganoderic Acids in Lung Cancer Cell Lines

Ganoderic Acid Isomer	Lung Cancer Cell Line	Assay	IC50 Value	Citation
Ganoderic Acid T	95-D (Human metastatic)	MTT Assay	27.9 µg/mL	
Ganoderic Acid A	H460 (Human large cell)	MTT Assay	Dose-dependent inhibition (Specific IC50 not provided)	[1]
Ganoderic Acid DM	A549 (Human adenocarcinoma)	Not Specified	Dose-dependent apoptosis	
Ganoderic Acid DM	NCI-H460 (Human large cell)	Not Specified	Dose-dependent apoptosis	

Table 2: In Vivo Anti-Tumor Efficacy of Ganoderic Acids in Lung Cancer Models

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Ganoderic Acid Isomer	Animal Model	Tumor Model	Dosage and Administration	Tumor Growth Inhibition	Citation
Ganoderic Acid T	Athymic nude mice	95-D cell xenograft	Not Specified	Suppressed solid tumor growth	[2]
Ganoderic Acid (extract)	Nude mice	MDA-MB-231 breast-to-lung metastasis	100 mg/kg/every other day (oral gavage)	Significantly inhibited lung metastases	[3]

Signaling Pathways and Experimental Workflows

Signaling Pathways

Ganoderic acids exert their anti-cancer effects by modulating multiple signaling pathways critical for cancer cell survival and proliferation.

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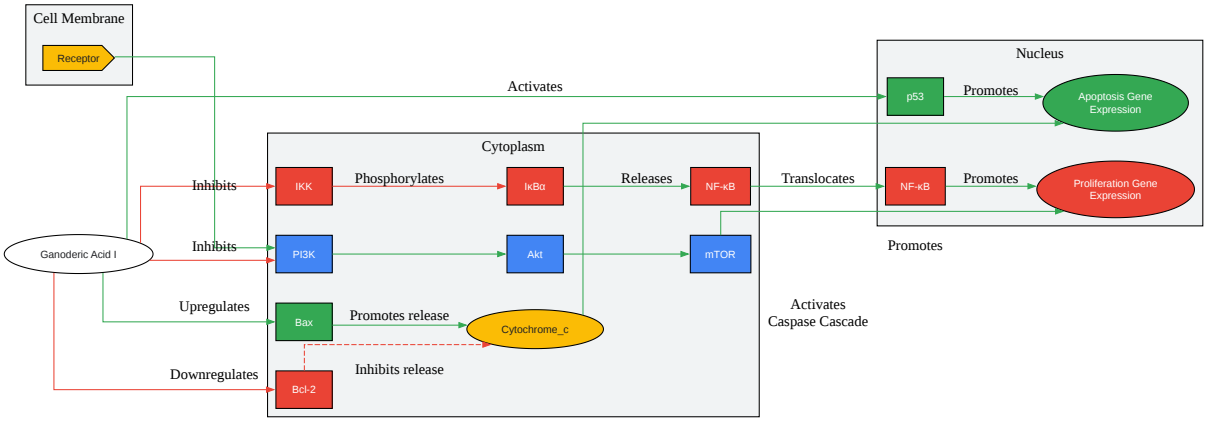

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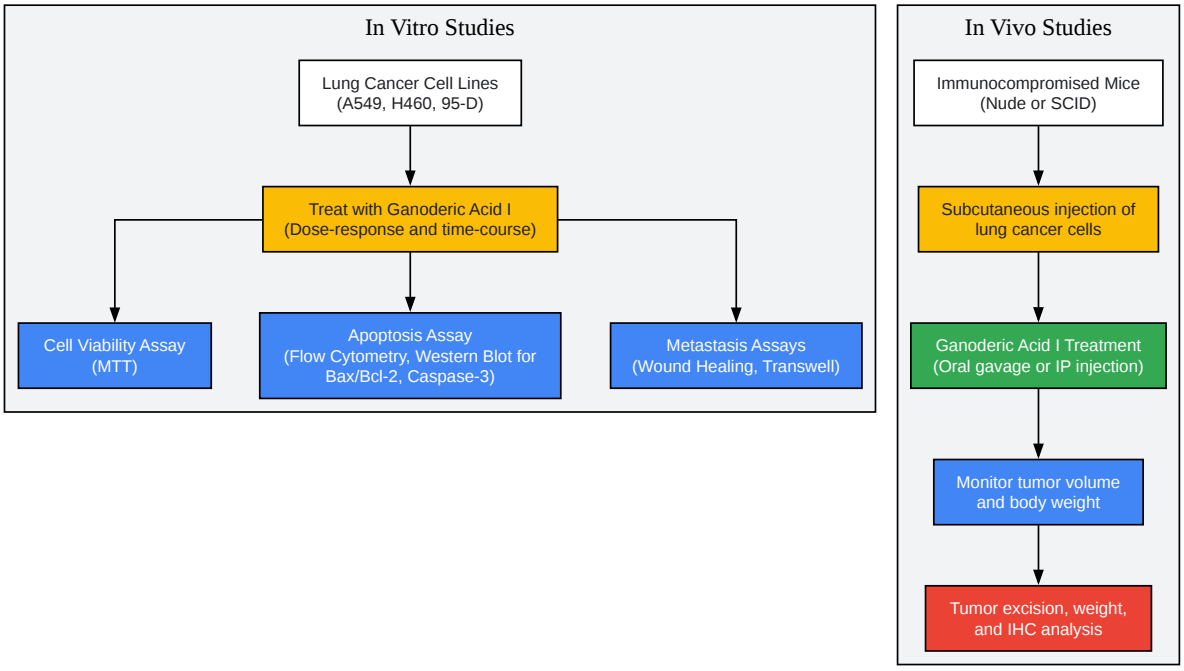

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References

- 1. Ganoderic acid targeting nuclear factor erythroid 2-related factor 2 in lung cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Ganoderic acid T from Ganoderma lucidum mycelia induces mitochondria mediated apoptosis in lung cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The mushroom Ganoderma lucidum suppresses breast-to-lung cancer metastasis through the inhibition of pro-invasive genes - PubMed [pubmed.ncbi.nlm.nih.gov]
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